

TMX-3013 stability issues in storage and handling

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Compound of Interest

Compound Name: TMX-3013

Cat. No.: B15588548

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TMX-3013 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, storage, and handling of **TMX-3013**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **TMX-3013**?

For optimal stability, solid **TMX-3013** powder should be stored at -20°C for up to three years. For shorter periods of up to two years, storage at 4°C is also acceptable.^[1] The product is stable at room temperature for several days, which covers typical shipping times.^[1]

Q2: How should I store **TMX-3013** once it is dissolved in a solvent?

Stock solutions of **TMX-3013** should be aliquoted to avoid repeated freeze-thaw cycles. It is recommended to store these solutions at -80°C for a stability of up to six months. For shorter-term storage of up to one month, -20°C is acceptable.^[1]

Q3: What is the recommended solvent for dissolving **TMX-3013**?

TMX-3013 is soluble in DMSO.^[1] For in vivo applications, a common formulation is a mixture of DMSO, Tween 80, and saline.^[1]

Q4: I observe precipitation in my **TMX-3013** stock solution after thawing. What should I do?

If precipitation is observed, gently warm the vial and sonicate until the solution becomes clear. To prevent this, ensure the stock solution is thoroughly mixed before aliquoting and freezing. When preparing for an experiment, allow the aliquot to come to room temperature and vortex briefly before use.

Q5: How can I check the integrity of my **TMX-3013** sample if I suspect degradation?

The integrity of **TMX-3013** can be assessed using High-Performance Liquid Chromatography (HPLC) to check for the appearance of degradation peaks or a decrease in the main peak area. Mass spectrometry (MS) can be used to identify potential degradation products by analyzing changes in the molecular weight.[\[2\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Degradation of TMX-3013 due to improper storage or handling.	1. Review storage conditions of both solid compound and stock solutions. 2. Prepare fresh stock solutions from solid TMX-3013. 3. Aliquot stock solutions to minimize freeze-thaw cycles. 4. Protect solutions from light and extreme temperatures.
Reduced potency in cell-based assays	Loss of active compound.	1. Verify the concentration of the stock solution using a spectrophotometer or HPLC. 2. Use a fresh aliquot for each experiment. 3. Ensure complete dissolution of the compound in the solvent.
Precipitation in stock solution	Exceeding solubility limit or temperature fluctuations.	1. Gently warm and sonicate the solution. 2. If precipitation persists, consider preparing a more dilute stock solution.
Color change of solid or solution	Potential degradation.	1. Discard the discolored material. 2. Use a fresh, properly stored vial of TMX-3013.

Quantitative Data Summary

Table 1: Recommended Storage Conditions and Stability of **TMX-3013**

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from InvivoChem product information.[\[1\]](#)

Table 2: Inhibitory Activity of **TMX-3013** against Cyclin-Dependent Kinases (CDKs)

Target CDK	IC50 (nM)
CDK1	0.9
CDK2	<0.5
CDK4	24.5
CDK5	0.5
CDK6	15.6

IC50 values indicate the concentration of **TMX-3013** required to inhibit 50% of the kinase activity.[\[1\]](#)[\[3\]](#)

Experimental Protocols

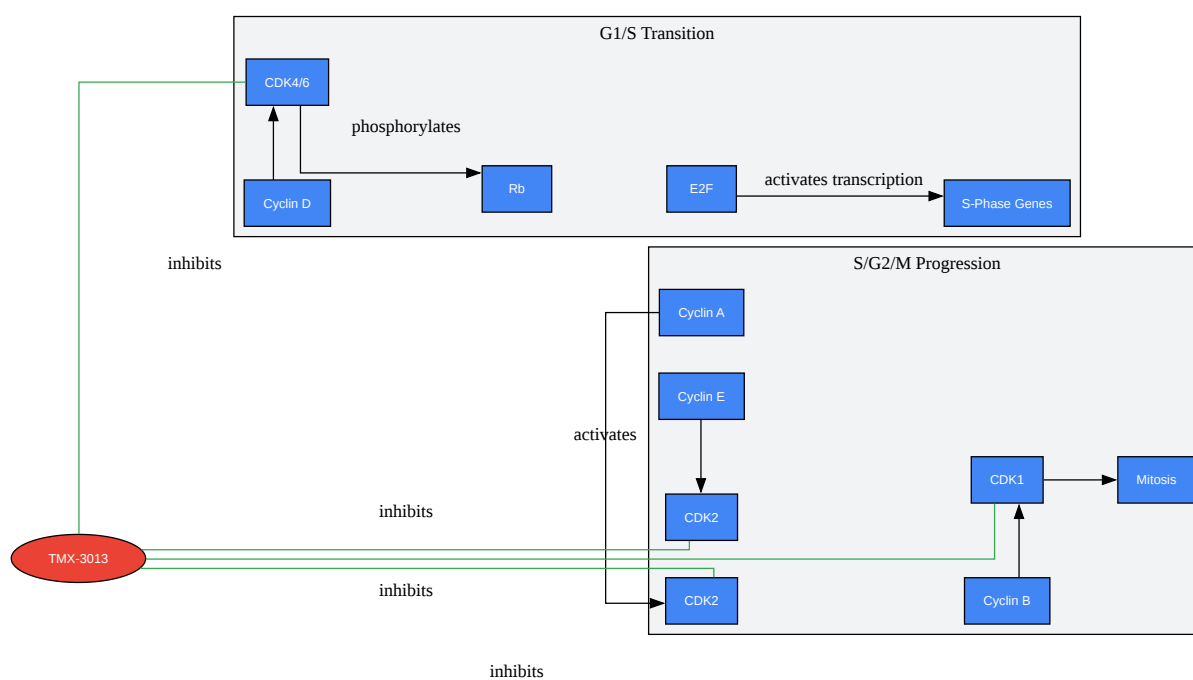
Protocol 1: Preparation of **TMX-3013** Stock Solution

- Materials: **TMX-3013** solid powder, anhydrous DMSO.
- Procedure: a. Allow the vial of **TMX-3013** to equilibrate to room temperature before opening. b. Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., 10 mM). c. Vortex the solution until the **TMX-3013** is completely dissolved. Gentle warming and sonication can be used to aid dissolution. d. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. e. Store the aliquots at -80°C.

Protocol 2: Assessment of **TMX-3013** Stability by HPLC

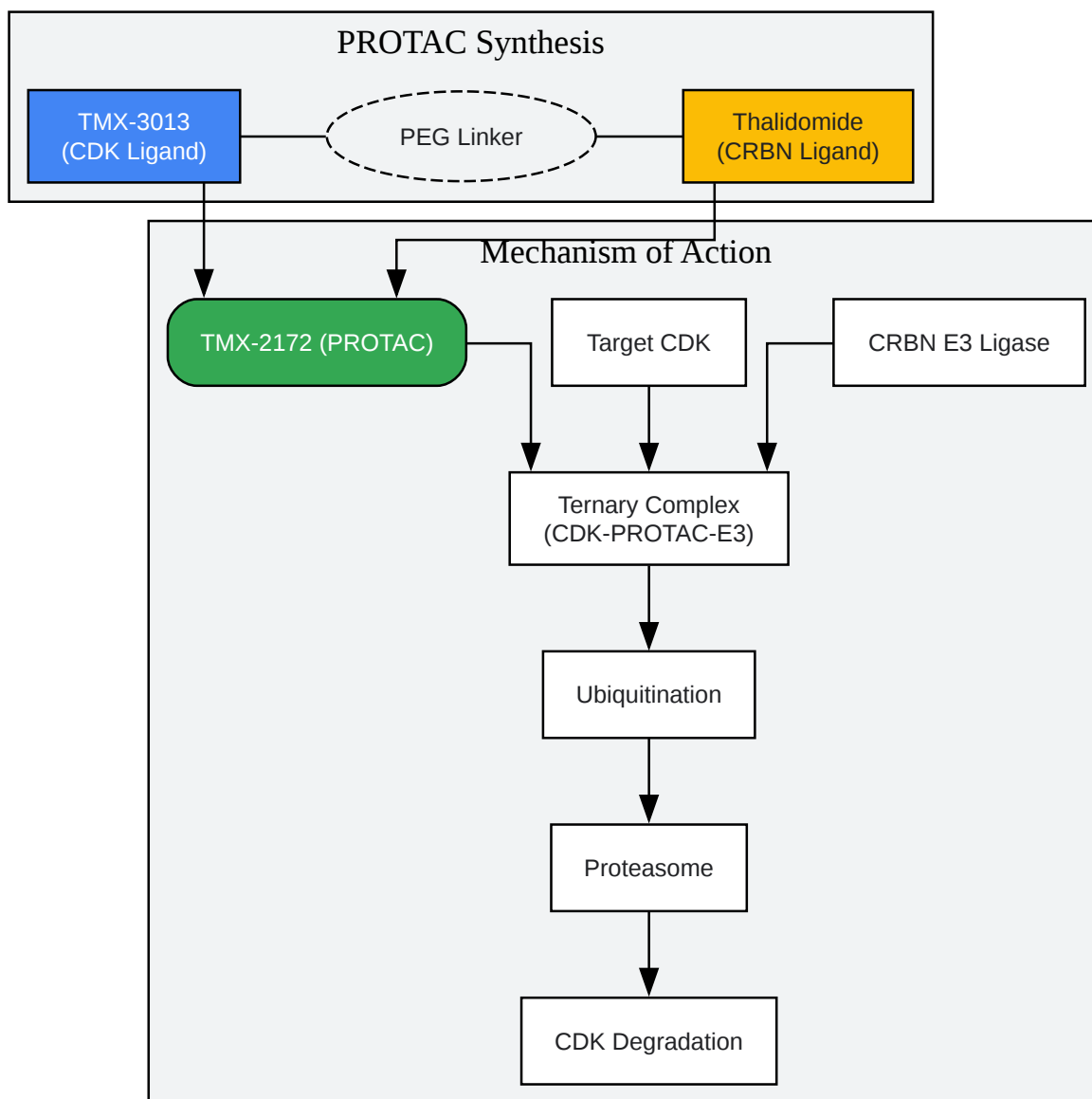
- Objective: To determine the purity and identify potential degradation products of **TMX-3013** under specific storage conditions.
- Methodology: a. Prepare a standard solution of **TMX-3013** of known concentration. b. Subject samples of **TMX-3013** to various stress conditions (e.g., elevated temperature, light exposure, acidic/basic conditions). c. At specified time points, inject the samples and the standard solution into an HPLC system equipped with a C18 column and a UV detector. d. Analyze the resulting chromatograms to compare the peak area of the parent compound and detect the presence of any new peaks, which may indicate degradation products.

Visualizations



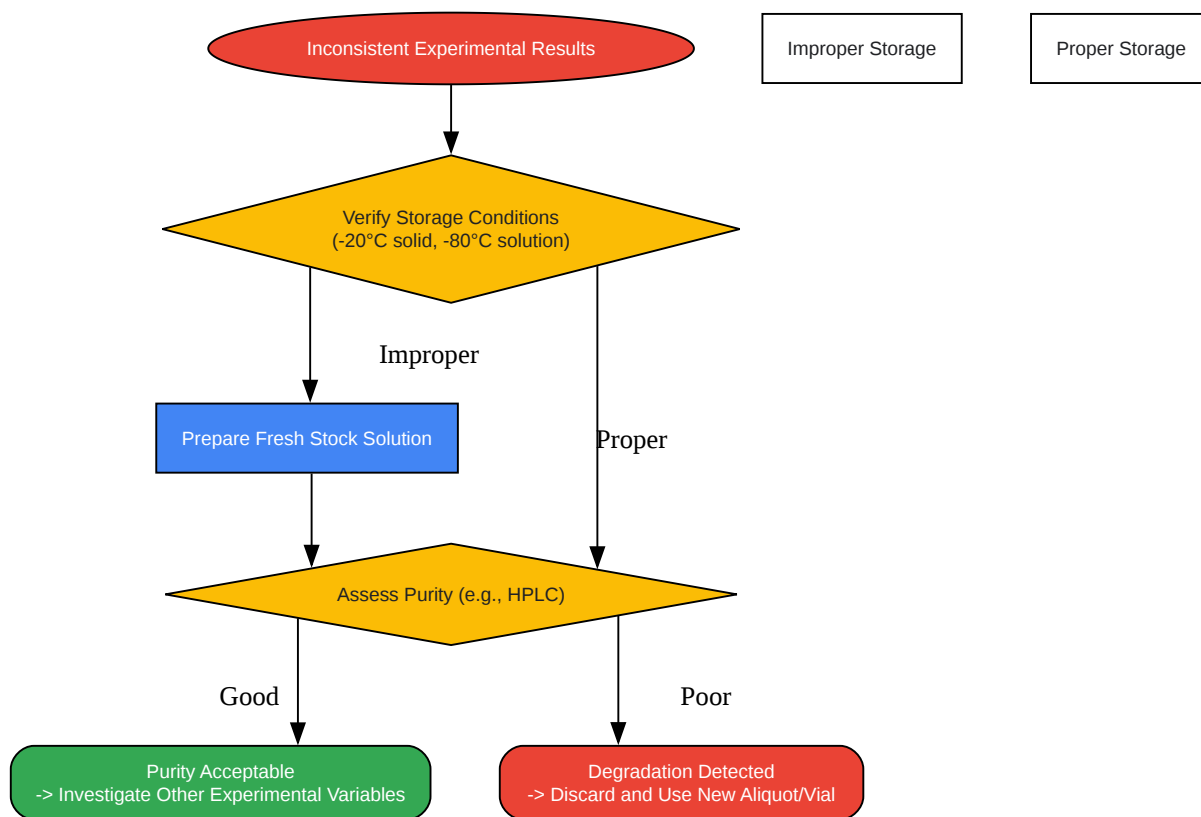
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Caption: **TMX-3013** inhibits multiple CDKs to block cell cycle progression.



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Caption: Workflow for PROTAC synthesis using **TMX-3013** and subsequent degradation pathway.



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Caption: Troubleshooting logic for inconsistent experimental results with **TMX-3013**.

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- 3. Development of CDK2 and CDK5 Dual Degradar TMX-2172 - PMC [pmc.ncbi.nlm.nih.gov]
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